

Application Note: Analysis of 2-Amino-5-nitrobenzonitrile by Reverse Phase HPLC

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Compound of Interest

Compound Name: 2-Amino-5-nitrobenzonitrile

Cat. No.: B098050

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Abstract

This application note details a robust reverse phase high-performance liquid chromatography (RP-HPLC) method for the separation and quantitation of **2-Amino-5-nitrobenzonitrile**. This method is suitable for purity assessment and quantitative analysis in various stages of drug development and research. The protocol employs a C18 stationary phase with a simple isocratic mobile phase, ensuring reliable and reproducible results.

Introduction

2-Amino-5-nitrobenzonitrile is a key chemical intermediate used in the synthesis of various pharmaceutical compounds. Its purity is critical to ensure the quality and safety of the final active pharmaceutical ingredient (API). High-performance liquid chromatography (HPLC) is a precise and accurate analytical technique for determining the purity and concentration of such compounds. This document provides a detailed protocol for the analysis of **2-Amino-5-nitrobenzonitrile** using a reverse phase HPLC method with UV detection.

Experimental Protocol

Instrumentation and Materials

- HPLC System: A standard HPLC system equipped with a pump, autosampler, column compartment, and a UV-Vis detector.

- Column: C18 Reverse-Phase Column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
- Data Acquisition: Chromatography Data Station (CDS) software.
- Solvents: HPLC grade acetonitrile and water.
- Reagents: Formic acid (0.1% in water).
- Standard: A certified reference standard of **2-Amino-5-nitrobenzonitrile**.

Chromatographic Conditions

A summary of the optimized chromatographic conditions for the analysis of **2-Amino-5-nitrobenzonitrile** is presented in the table below.

Parameter	Condition
Column	C18, 250 mm x 4.6 mm, 5 µm
Mobile Phase	Acetonitrile : 0.1% Formic Acid in Water (50:50, v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
Detection Wavelength	254 nm
Run Time	10 minutes

Preparation of Solutions

- Mobile Phase Preparation: To prepare 1 L of the mobile phase, mix 500 mL of acetonitrile with 500 mL of 0.1% formic acid in HPLC grade water. Degas the mobile phase by sonication or vacuum filtration before use.
- Standard Solution Preparation: Accurately weigh approximately 10 mg of the **2-Amino-5-nitrobenzonitrile** reference standard and dissolve it in a 100 mL volumetric flask with the mobile phase to obtain a stock solution of 100 µg/mL. From the stock solution, prepare a

series of calibration standards ranging from 1 $\mu\text{g}/\text{mL}$ to 50 $\mu\text{g}/\text{mL}$ by serial dilution with the mobile phase.

- Sample Preparation: Accurately weigh a sample containing **2-Amino-5-nitrobenzonitrile** and dissolve it in the mobile phase to achieve a theoretical concentration within the calibration range. Filter the sample solution through a 0.45 μm syringe filter before injection.

[\[1\]](#)

Data Presentation

The following tables summarize the hypothetical quantitative data for the analysis of **2-Amino-5-nitrobenzonitrile**, based on typical method performance.

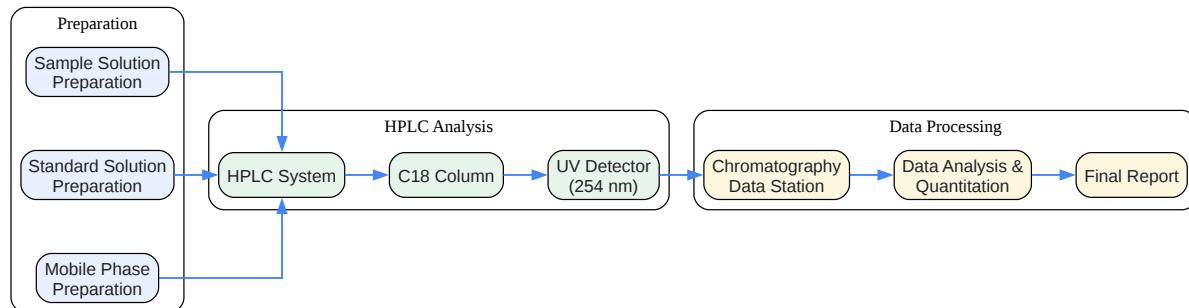
Table 1: System Suitability

Parameter	Acceptance Criteria	Result
Tailing Factor	≤ 2.0	1.2
Theoretical Plates	≥ 2000	5800
Retention Time (min)	-	~ 5.2

Table 2: Method Validation Summary

Parameter	Result
Linearity (Correlation Coefficient, r^2)	0.9995
Linear Range ($\mu\text{g}/\text{mL}$)	1 - 50
Precision (%RSD, $n=6$)	< 2.0%
Accuracy (% Recovery)	98.0% - 102.0%
Limit of Detection (LOD) ($\mu\text{g}/\text{mL}$)	0.3
Limit of Quantitation (LOQ) ($\mu\text{g}/\text{mL}$)	1.0

Experimental Workflow



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References

- 1. benchchem.com [benchchem.com]
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